

Troubleshooting low conversion in Heck reactions of aryl bromides

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Compound of Interest

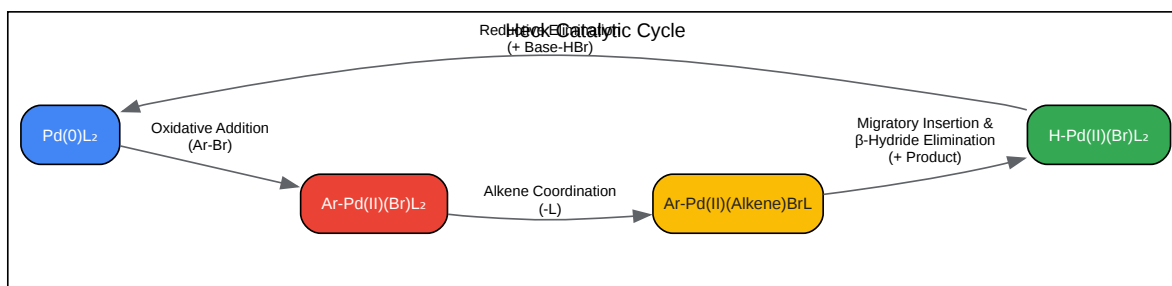
Compound Name: Methyl 4-bromo-3-methylbenzoate

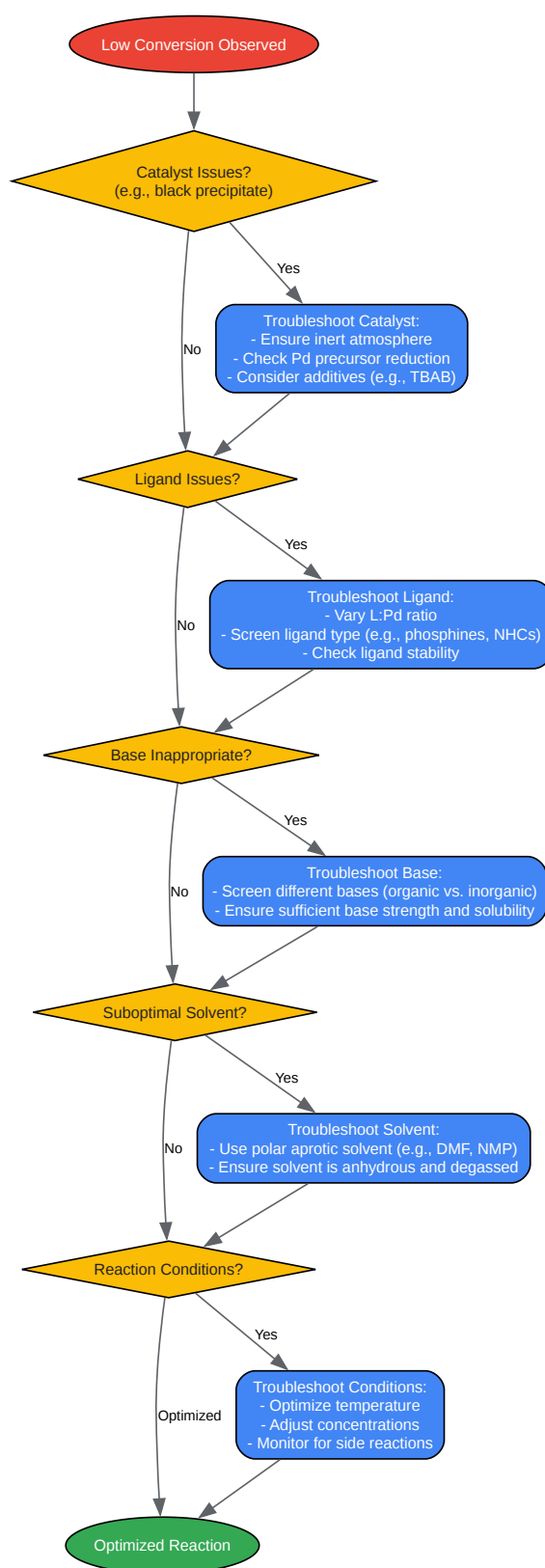
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Fundamentals of the Heck Reaction

The Mizoroki-Heck reaction is a palladium-catalyzed cross-coupling of an unsaturated halide (or triflate) with an alkene to form a substituted alkene.^[1] The catalytic cycle, illustrated below, involves the oxidative addition of the aryl bromide to a Pd(0) species, followed by migratory insertion of the alkene, β -hydride elimination, and reductive elimination to regenerate the catalyst.^{[2][3]} Understanding this cycle is fundamental to diagnosing and resolving issues with low conversion.





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